

sitravatinib nivolumab versus standard care outcomes

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Compound Focus: Sitravatinib

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Efficacy and Safety Overview by Cancer Type

Cancer Type	Trial / Cohort Details	Prior Therapy	Objective Response Rate (ORR)	Median Progression-Free Survival (PFS)	Common Grade 3-4 TRAEs
Clear Cell Renal Cell Carcinoma (ccRCC) [1] [2]	SNAPI Trial (Post-ICI progression)	1-2 prior lines (including ICI)	14.3% (2/14 patients)	5.5 months	42.9% of patients
ccRCC (Subgroup) [1] [2]	SNAPI Trial (Cohorts A+B)	No prior cabozantinib/lenvatinib	25%	Not specified	(Data combined with overall cohort)
ccRCC (Subgroup) [1] [2]	SNAPI Trial (Cohort C)	Prior cabozantinib/lenvatinib	0%	Not specified	(Data combined with

Cancer Type	Trial / Cohort Details	Prior Therapy	Objective Response Rate (ORR)	Median Progression-Free Survival (PFS)	Common Grade 3-4 TRAEs
					overall cohort)
Non-Small Cell Lung Cancer (NSCLC) [3]	MRTX-500 Trial (CPI-experienced)	Progressed on or after CPI	11.4% - 16.9% (by subgroup)	3.7 - 5.6 months (by subgroup)	58.3% of patients (across all NSCLC cohorts)
Urothelial Carcinoma (UC) [4]	516-003 Trial (Various cohorts)	Prior platinum-based chemo; CPI-naive or refractory	5.4% - 32.1% (by subgroup)	3.7 - 3.9 months (by subgroup)	54.5% of patients (across all UC cohorts)

Experimental Protocol & Mechanistic Insights

The clinical trials for **sitravatinib** and nivolumab were typically open-label, multi-center Phase II studies [1] [3] [4].

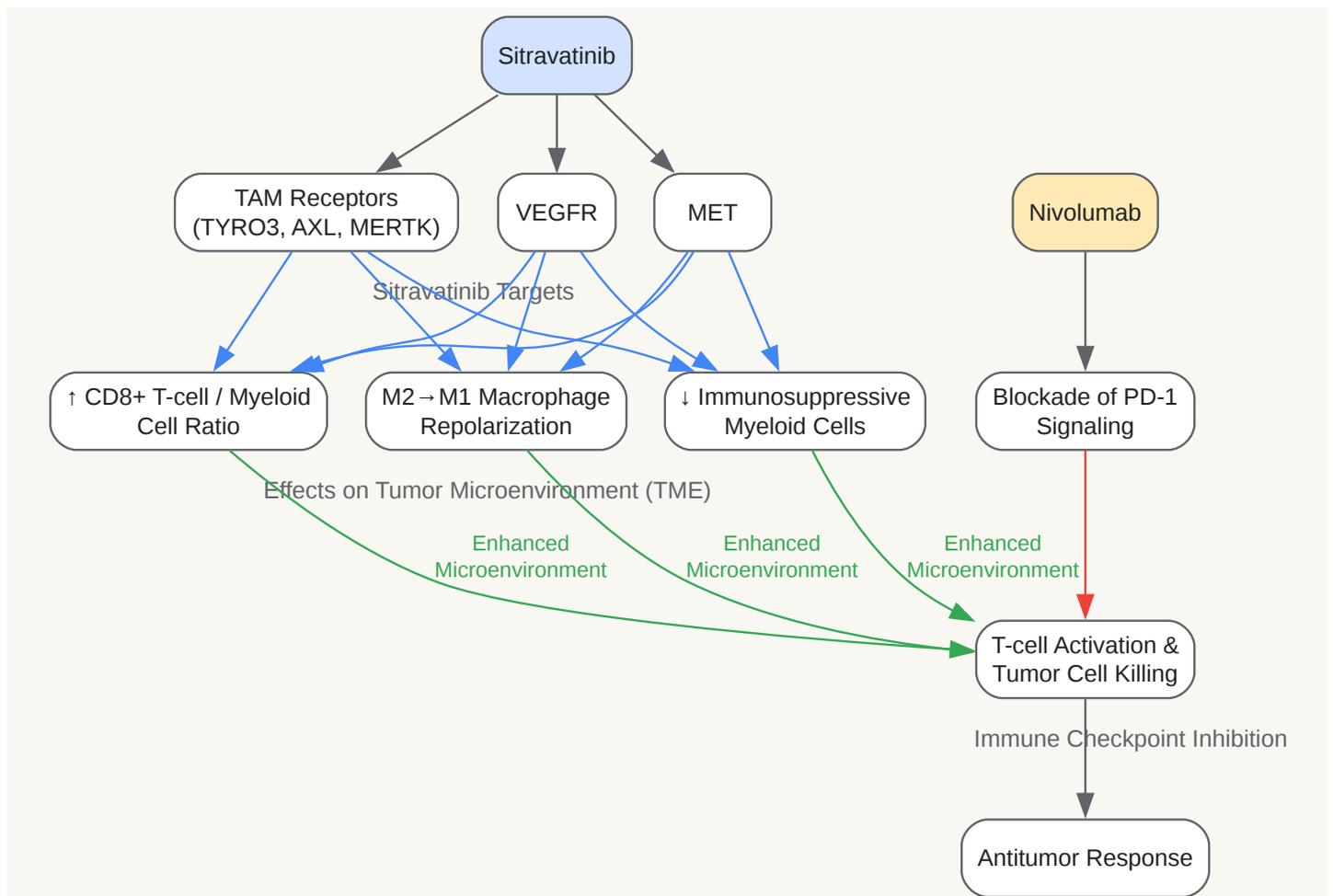
- **Treatment Regimen:** The most common dosing schedule was **oral sitravatinib (100 mg or 120 mg, once daily)** in combination with **intravenous nivolumab (480 mg every 4 weeks or 240 mg every 2 weeks)** [1] [3] [4].
- **Primary Endpoints:** The primary endpoint in these studies was usually the **Objective Response Rate (ORR)** assessed using **RECIST 1.1 criteria** [3] [4].
- **Key Secondary Endpoints** included Disease Control Rate (DCR), Progression-Free Survival (PFS), Overall Survival (OS), and safety (incidence of adverse events) [1] [3].

Sitravatinib is an oral multi-kinase inhibitor that targets a spectrum of receptor tyrosine kinases (RTKs), including TAM family receptors (TYRO3, AXL, MERTK), VEGFR, and MET [1] [5]. The scientific rationale for combining it with nivolumab (an anti-PD-1 immune checkpoint inhibitor) is based on its ability to modulate the tumor microenvironment (TME).

Preclinical data and correlative studies from trials suggest that by inhibiting these targets, **sitravatinib** can:

- **Reduce immune-suppressive myeloid cells** (like myeloid-derived suppressor cells) in the TME [5].
- Shift macrophages from an immune-suppressive (M2) to a pro-inflammatory (M1) phenotype [6].
- Increase the ratio of CD8+ T cells to immunosuppressive cells [5].

These changes may help overcome resistance to anti-PD-1 therapy and resensitize tumors to checkpoint inhibition [5].



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This diagram illustrates the proposed mechanism of action for the **sitravatinib** and nivolumab combination therapy. **Sitravatinib** modulates the tumor microenvironment by targeting key receptors, which may enhance the efficacy of nivolumab's immune checkpoint blockade.

Interpretation and Context

- **Limited Development Enthusiasm:** The SNAPI trial in ccRCC was terminated early due to the discontinuation of **sitravatinib**'s development. The authors concluded there is "limited enthusiasm for further development" given the availability of similar agents and new treatments like belzutifan [1] [2].
- **Prior Treatment is Key:** Clinical activity appears highly dependent on prior therapies. In ccRCC, no responses were seen in patients previously treated with cabozantinib or lenvatinib, suggesting **sitravatinib**'s activity may be driven by inhibition of a similar scope of RTKs and offers no benefit after these agents [1].

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